

A Comprehensive Material Safety Guide to 4-Chloro-2-methylaniline

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Compound of Interest

Compound Name: 4-Chloro-2-methylaniline

Cat. No.: B164923

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This guide provides a detailed overview of the material safety data for **4-Chloro-2-methylaniline** (CAS: 95-69-2), a compound used as an intermediate in the manufacturing of pesticides, pharmaceuticals, and dyes.^[1] Also known by synonyms such as 4-Chloro-o-toluidine and 2-Amino-5-chlorotoluene, this substance presents significant health and environmental hazards that necessitate strict adherence to safety protocols in a laboratory and industrial setting.^{[2][3]} This document synthesizes critical data from various safety data sheets to inform risk assessment, handling procedures, and emergency response.

Physical and Chemical Properties

4-Chloro-2-methylaniline is a gray to white solid, sometimes appearing as leaves from alcohol, with a faint, fishy odor.^{[3][4][5]} It is characterized by its limited solubility in water and a density greater than water.^{[3][5]}

Property	Value	Source(s)
Molecular Formula	C ₇ H ₈ ClN	[4] [6]
Molecular Weight	141.60 g/mol	[7]
Appearance	Gray to white solid with a weak fishy odor	[3] [4]
Melting Point	24-30 °C	[1] [5]
Boiling Point	241 °C (at 760 Torr)	[1] [5]
Density	1.14 - 1.19 g/cm ³ (at 20-25 °C)	[1] [7]
Flash Point	99 - 124 °C (closed cup)	[7]
Autoignition Temperature	540 - 560 °C	[6] [7]
Vapor Density (Air=1)	4.9	[5] [6]
Vapor Pressure	5.5 Pa (at 25 °C)	[5]
Water Solubility	0.095 g/100 mL (at 25 °C)	[5]
Refractive Index	n _{20/D} 1.583	[1]

Toxicological Profile

This compound is highly toxic if swallowed, inhaled, or in contact with skin.[\[7\]](#) It is classified as a substance that may cause cancer and is suspected of causing genetic defects.[\[6\]](#)[\[7\]](#) The International Agency for Research on Cancer (IARC) has classified it as a Group 2A carcinogen.[\[1\]](#) Exposure can lead to methemoglobinemia, a condition characterized by chocolate-brown colored blood, headache, weakness, and cyanosis.[\[8\]](#)[\[9\]](#)

Parameter	Value	Classification/Remarks	Source(s)
Oral LD50	100 mg/kg (ATE)	Toxic if swallowed	[7]
Dermal LD50	300 mg/kg (ATE)	Toxic in contact with skin	[7]
Inhalation LC50/4h	0.5 mg/L (ATE)	Toxic if inhaled	[7]
Carcinogenicity	Category 1B	May cause cancer	[6]
Germ Cell Mutagenicity	Category 1B	Suspected of causing genetic defects	[6]
Skin Corrosion/Irritation	Not classified	Based on available data, criteria not met	[7]
Eye Damage/Irritation	Not classified	Based on available data, criteria not met	[7]

Ecotoxicity Data

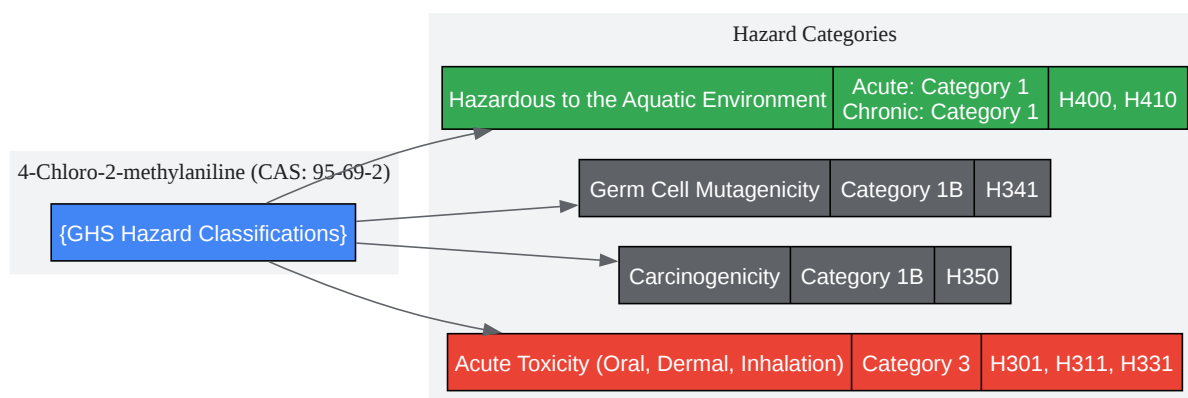
4-Chloro-2-methylaniline is classified as very toxic to aquatic life, with long-lasting effects.[6]
[7] It is not readily biodegradable, indicating persistence in the environment. Release into waterways and the environment must be strictly avoided.[1]

Parameter	Value	Species	Exposure Time	Source(s)
LC50	0.05 mg/L	Daphnia magna (Water flea)	48 hours	
EC50	2.20 - 6.30 mg/L	Desmodesmus subspicatus (Green algae)	72 hours	
Biodegradability	0%	Aerobic	30 days	

Mandatory Visualizations: Workflows and Hazard Classifications

Hazard Identification and GHS Classification

The following diagram outlines the primary hazard classifications for **4-Chloro-2-methylaniline** according to the Globally Harmonized System (GHS).

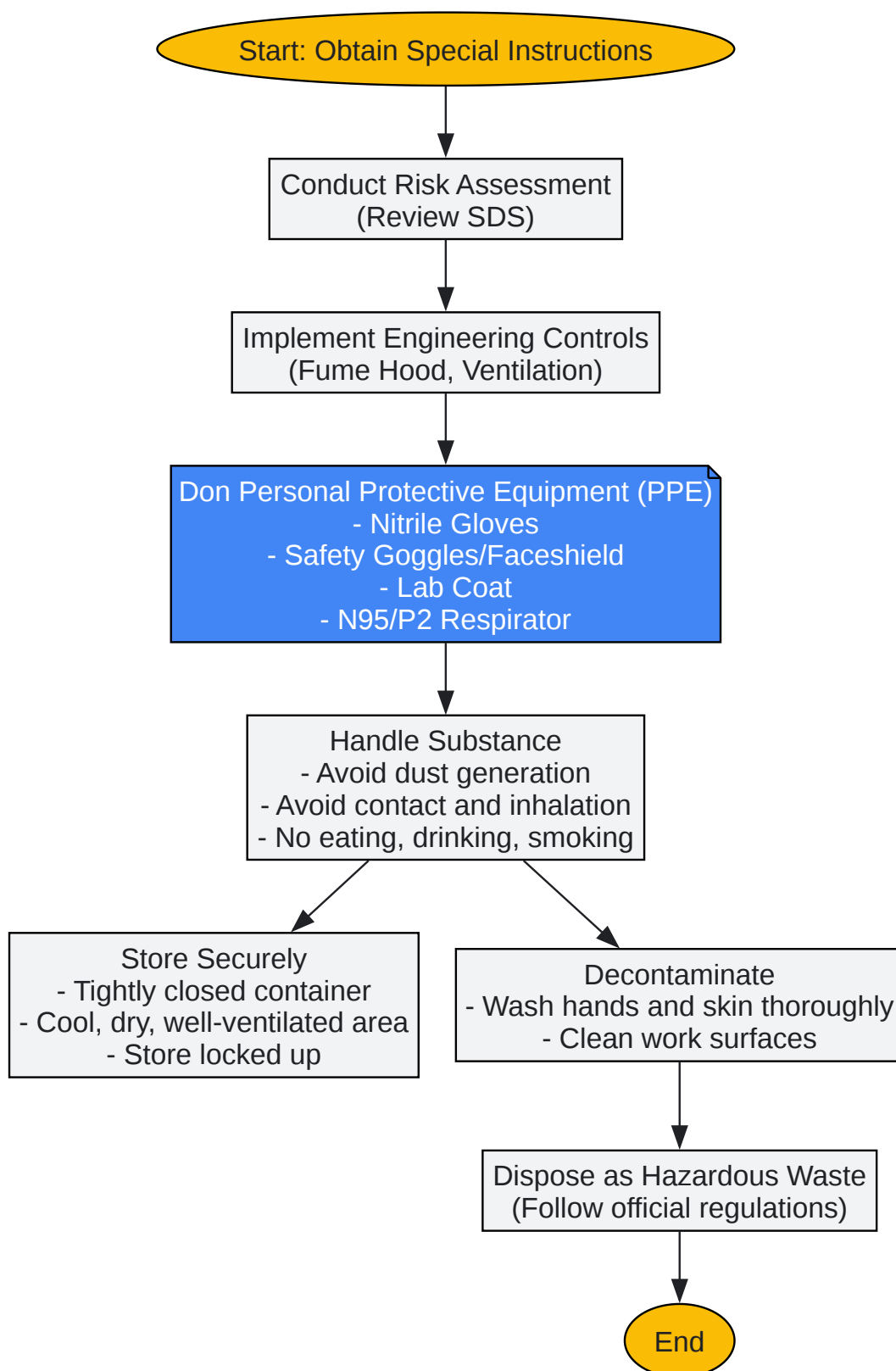


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Caption: GHS Hazard Profile for **4-Chloro-2-methylaniline**.

Experimental Workflow: Safe Handling Protocol

Adherence to a strict handling protocol is essential to minimize exposure risk. This workflow provides a logical sequence for laboratory personnel.

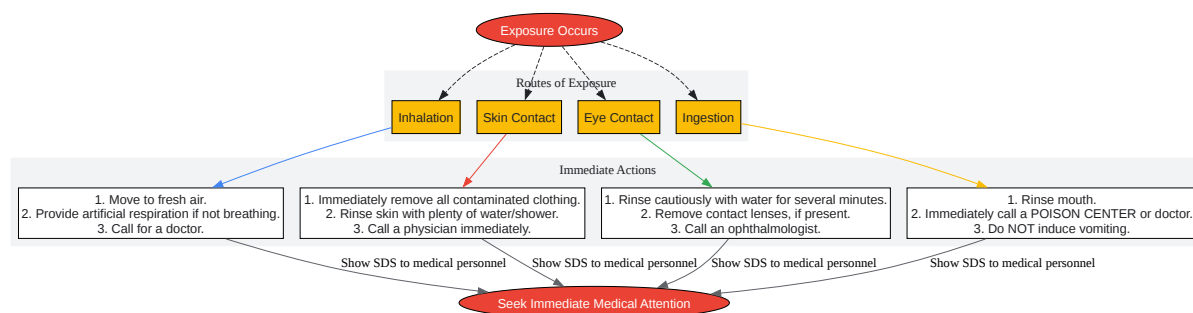


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Caption: Standard operating procedure for handling **4-Chloro-2-methylaniline**.

Emergency Protocol: First Aid Measures

Immediate and appropriate first aid is critical upon exposure. This diagram outlines the necessary steps for different routes of exposure.

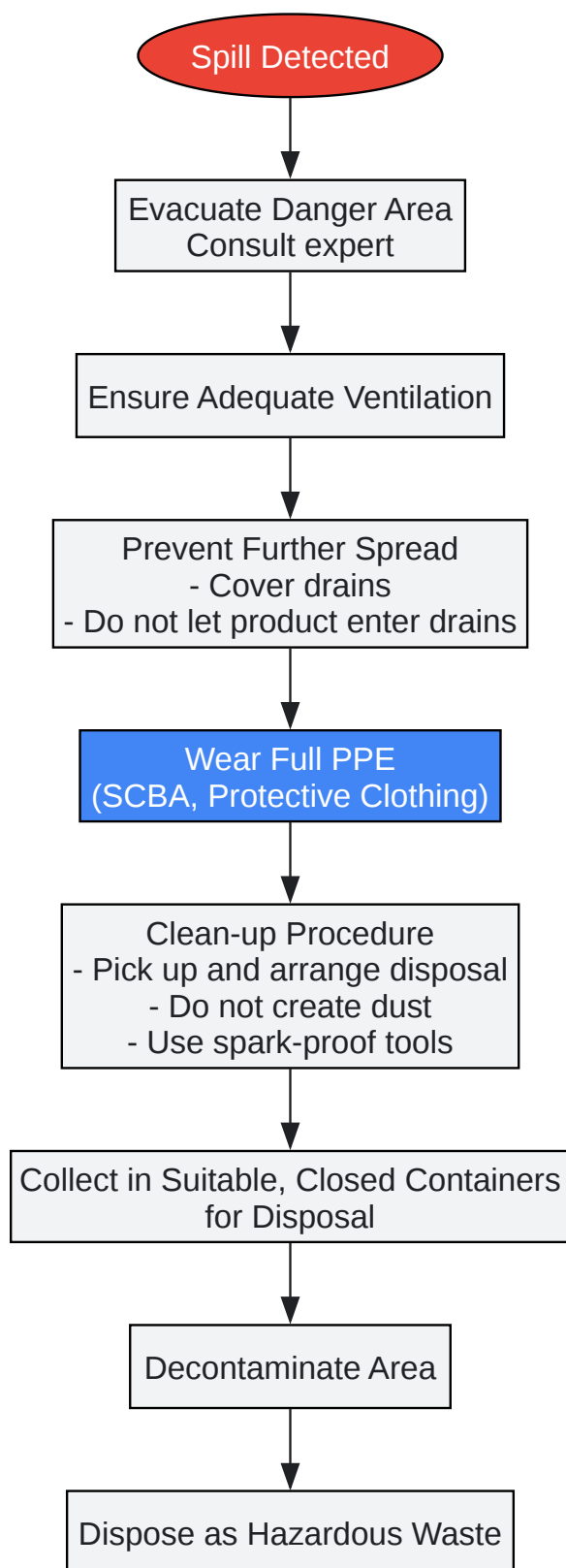


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Caption: Emergency first aid procedures following exposure.

Logical Relationship: Spill Response Workflow

An accidental release requires a systematic and cautious response to prevent exposure and environmental contamination.



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Caption: Systematic workflow for managing an accidental spill.

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